OmpH Protein Expression Under Different Growth Conditions: A Technical Guide

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Compound of Interest

Compound Name:	*ompH protein*
CAS No.:	*134944-14-2*
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Introduction

OmpH is an outer membrane porin protein found in various Gram-negative bacteria, playing a crucial role in the transport of small hydrophilic molecules across the outer membrane. Its expression is tightly regulated in response to a variety of environmental cues, allowing bacteria to adapt to changing conditions. This regulation is critical for bacterial survival, pathogenesis, and interaction with the host environment. Understanding the mechanisms that govern OmpH expression is therefore of significant interest for the development of novel antimicrobial strategies and vaccines. This technical guide provides an in-depth overview of **OmpH protein** expression under different growth conditions, detailing the regulatory mechanisms, experimental methodologies to study its expression, and the signaling pathways involved.

Regulation of OmpH Expression

The expression of the ompH gene is modulated by a range of environmental factors, including pressure, cell density, nutrient availability, and temperature. The specific regulatory mechanisms can vary between different bacterial species.

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In Photobacterium profundum SS9

Photobacterium profundum, a deep-sea bacterium, modulates OmpH expression in response to high pressure. OmpH is considered a piezomonad-specific protein, with its expression being significantly induced at elevated pressures. In contrast, the expression of another outer membrane protein, OmpL, is repressed by high pressure.[1]

Table 1: Relative Abundance of OmpH and OmpL in Photobacterium profundum SS9 at Different Growth Pressures[1]

Growth Pressure (atm)	Relative OmpH Abundance	Relative OmpL Abundance
1	Low	High
280	High	Low

Note: The abundance was determined by Western blotting of cultures grown to the mid-log phase.

Besides pressure, OmpH expression in P. profundum SS9 is also influenced by cell density and nutrient availability. Its expression increases with cell density and is induced by carbon starvation.[1] The regulation of ompH in response to pressure and cell density appears to share common signal transduction pathways.[1] The ToxR/ToxS system is implicated in this regulatory network, where it activates the expression of OmpL and represses OmpH.[2]

In Pasteurella multocida

In the pathogenic bacterium Pasteurella multocida, the expression of OmpH is negatively regulated by the availability of iron and glucose. This regulation is mediated by the Ferric Uptake Regulator (Fur) protein.[3] In iron-replete conditions, the Fur-Fe^{2+} complex acts as a repressor, binding to the promoter region of the ompH gene and inhibiting its transcription. Under iron-limiting conditions, Fur is inactive, leading to the derepression of ompH and increased OmpH synthesis.[3][4]

Table 2: Regulation of ompH Gene Expression in Pasteurella multocida

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Growth Condition	Regulatory Protein	Effect on ompH Expression
Iron Limitation	Fur (inactive)	Increased
Iron Replete	Fur-Fe^{2+} (active)	Decreased
Glucose Replete	Fur (implicated)	Decreased

In Haemophilus influenzae

In Haemophilus influenzae, the expression of outer membrane proteins is known to be affected by environmental factors such as temperature and pH.[5] While specific quantitative data for OmpH under these conditions is not readily available, studies have shown that changes in growth temperature and pH lead to distinct alterations in the outer membrane protein profiles of H. influenzae.[5] Furthermore, proteomic analyses of H. influenzae grown in environments mimicking the human respiratory tract have revealed increased expression of stress-response proteins and nutrient uptake systems, suggesting that OmpH expression may also be modulated under these host-like conditions.[6][7]

Experimental Protocols

To investigate the expression of OmpH under various growth conditions, several key experimental techniques can be employed.

Quantitative Western Blotting for **OmpH Protein** Levels

This method allows for the quantification of **OmpH protein** levels in bacterial cells grown under different conditions.

a. Sample Preparation:

- Culture the bacterial strains of interest under the desired experimental conditions (e.g., different pressures, iron concentrations, temperatures).
- Harvest the cells by centrifugation at 4°C.
- Wash the cell pellet with an appropriate buffer (e.g., phosphate-buffered saline).

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- Lyse the cells using a suitable method, such as sonication or by using lysis buffers (e.g., RIPA buffer).[8]
- Determine the total protein concentration of the lysates using a protein assay (e.g., BCA or Bradford assay).[9]

b. SDS-PAGE and Electrotransfer:

- Normalize the protein lysates to ensure equal loading of total protein per lane.
- Separate the proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE). The gel percentage should be optimized based on the molecular weight of OmpH.[8][9]
- Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.[8][9]

c. Immunodetection:

- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or 3% BSA in TBST) to prevent non-specific antibody binding.[8]
- Incubate the membrane with a primary antibody specific to OmpH overnight at 4°C with gentle agitation.
- Wash the membrane several times with TBST to remove unbound primary antibody.
- Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST to remove unbound secondary antibody.

d. Signal Detection and Quantification:

- Detect the chemiluminescent signal using an appropriate substrate and an imaging system.
- Quantify the band intensities using densitometry software. Normalize the OmpH band intensity to a loading control (e.g., a housekeeping protein or total protein stain) to account for any variations in loading.[9][10][11]

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Construction of ompH-lacZ Fusions and β-Galactosidase Assay for Promoter Activity

This reporter gene assay is used to measure the transcriptional activity of the ompH promoter under different conditions.

a. Construction of the ompH-lacZ Reporter Fusion:

- Amplify the promoter region of the ompH gene from the bacterial genomic DNA using PCR with primers containing appropriate restriction sites.
- Clone the amplified promoter fragment into a promoterless lacZ reporter vector.
- Transform the resulting plasmid into the bacterial strain of interest. Markerless gene manipulation techniques can also be employed to create chromosomal fusions.[12]

b. β-Galactosidase Assay:

- Grow the bacterial strains containing the ompH-lacZ fusion under the desired experimental conditions.
- Harvest the cells and permeabilize them using chloroform and SDS.[13]
- Add the substrate o-nitrophenyl-β-D-galactopyranoside (ONPG) to the permeabilized cells. β-galactosidase will cleave ONPG to produce o-nitrophenol, which has a yellow color.[14][15]
- Stop the reaction by adding a sodium carbonate solution.
- Measure the absorbance of the o-nitrophenol at 420 nm.
- Calculate the β-galactosidase activity in Miller units, which normalizes the absorbance to the cell density and reaction time.

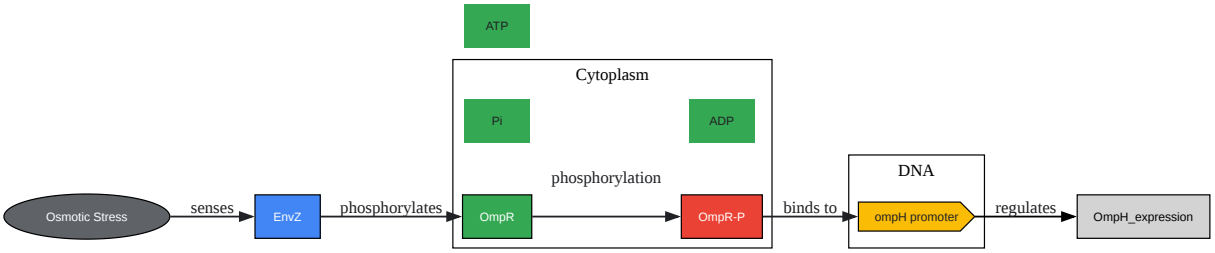
Signaling Pathways

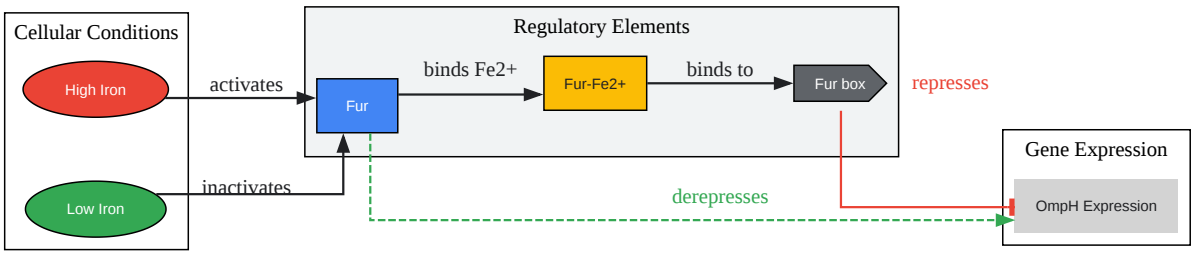
Several signaling pathways are known to regulate the expression of outer membrane proteins, including OmpH.

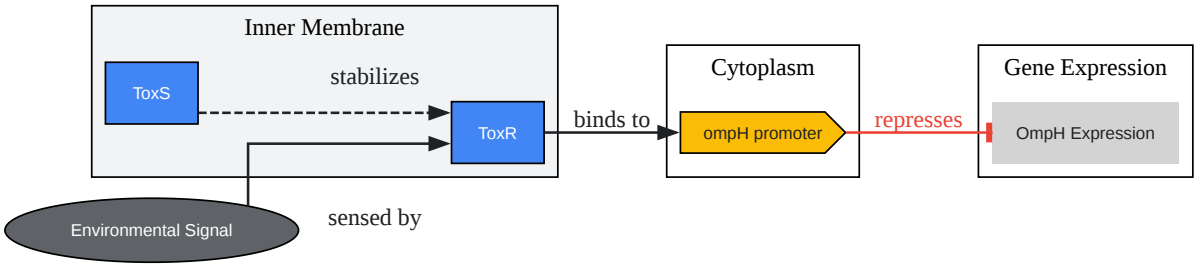
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The EnvZ/OmpR Two-Component System

The EnvZ/OmpR system is a classic two-component regulatory system that responds to changes in osmolarity.[16][17][18] EnvZ is a sensor histidine kinase located in the inner membrane, and OmpR is a response regulator in the cytoplasm.[19] Under high osmolarity, EnvZ autophosphorylates and then transfers the phosphate group to OmpR.[18] Phosphorylated OmpR (OmpR-P) then acts as a transcriptional regulator, binding to the promoter regions of porin genes to either activate or repress their expression.[16][18] While primarily known for regulating OmpF and OmpC in E. coli, homologous systems are widespread in bacteria and can regulate other porins like OmpH in response to various stimuli.[20]







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